

Personal protective equipment for handling ETX1317 sodium

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Compound of Interest

Compound Name: ETX1317 sodium

Cat. No.: B1192677

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Essential Safety and Handling Guide for ETX1317 Sodium

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **ETX1317 sodium**, a novel broad-spectrum β -lactamase inhibitor. As a compound primarily for research use, a specific Safety Data Sheet (SDS) is not publicly available. The following guidance is based on available research data and safety information for structurally related compounds, such as those in the diazabicyclooctane (DBO) class.

Immediate Safety and Personal Protective Equipment (PPE)

ETX1317 sodium is intended for laboratory research purposes only and should be handled by trained personnel familiar with standard laboratory safety procedures.^[1] While specific hazard data is limited, it is prudent to treat **ETX1317 sodium** with a high degree of caution. Based on safety protocols for similar DBO compounds, the following PPE is mandatory when handling **ETX1317 sodium**.

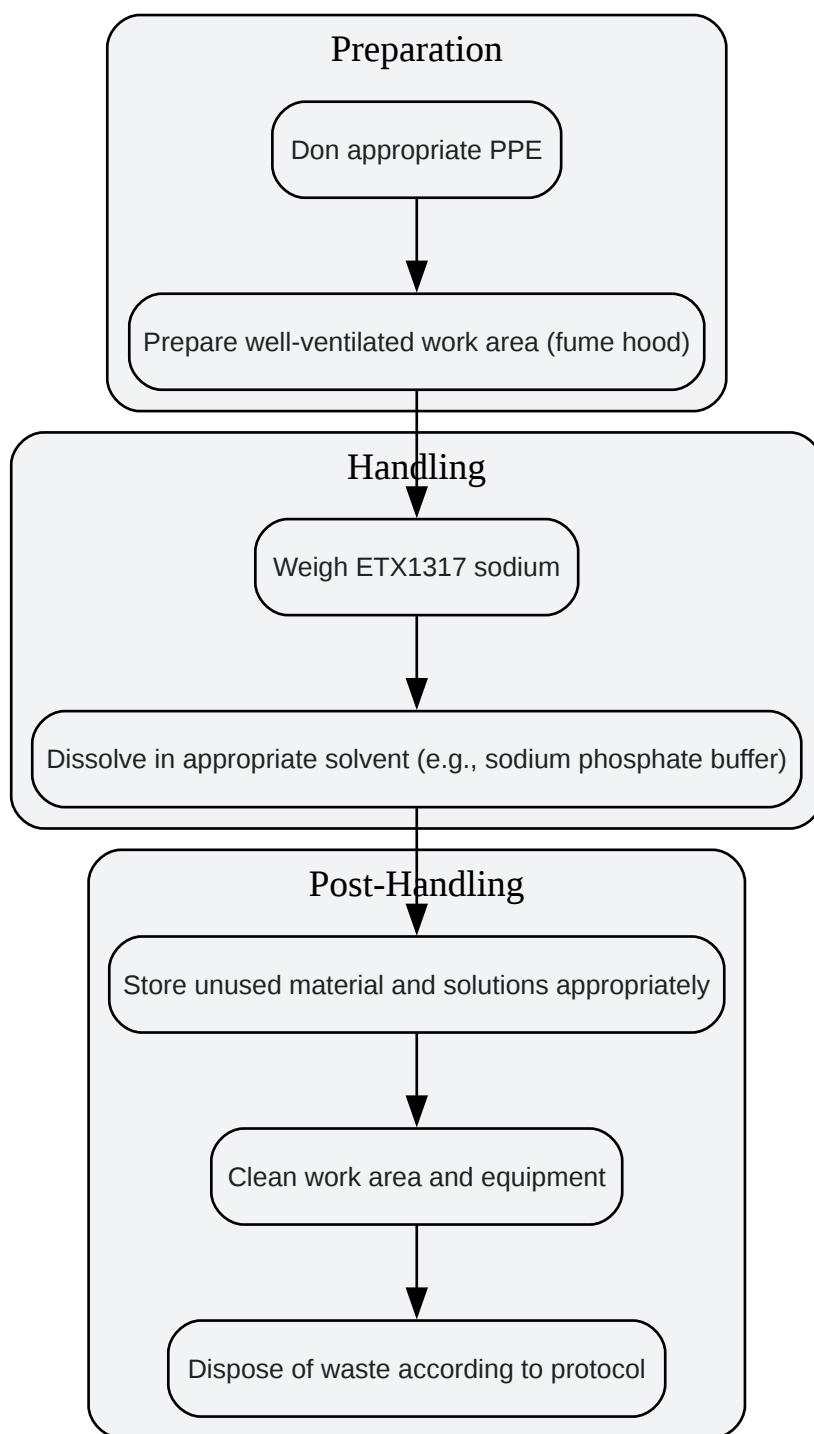
Table 1: Personal Protective Equipment (PPE) for Handling **ETX1317 Sodium**

Protection Type	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects against splashes and airborne particles.
Hand Protection	Nitrile or neoprene gloves.	Provides a barrier against skin contact.
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling powders or creating solutions.	Minimizes inhalation of any dust or aerosols.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **ETX1317 sodium** and ensure a safe laboratory environment.

Workflow for Handling **ETX1317 Sodium**



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Caption: A step-by-step workflow for the safe handling of **ETX1317 sodium** in a laboratory setting.

Storage Conditions: Store **ETX1317 sodium** in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from moisture. For long-term storage of solutions, -80°C is recommended based on experimental protocols.

Disposal Plan

All waste materials contaminated with **ETX1317 sodium** should be treated as chemical waste.

Table 2: Disposal Guidelines for **ETX1317 Sodium**

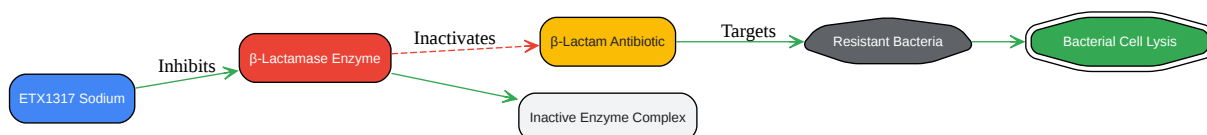
Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled container for chemical waste.
Liquid Waste	Collect in a labeled, sealed container for chemical waste. Do not dispose of down the drain.
Contaminated PPE	Dispose of as solid chemical waste.

Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocol and Data

ETX1317 is a diazabicyclooctane serine β -lactamase inhibitor.[2][3] It functions by inactivating β -lactamase enzymes produced by bacteria, which are a primary mechanism of resistance to β -lactam antibiotics.[2][3] This restores the efficacy of co-administered antibiotics like cefpodoxime.[4]

Mechanism of Action: β -Lactamase Inhibition



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Caption: **ETX1317 sodium** inhibits β -lactamase, protecting β -lactam antibiotics from degradation and allowing them to kill resistant bacteria.

In Vitro Efficacy: ETX1317 has demonstrated potent inhibition of a wide range of clinically important Ambler class A, C, and D serine β -lactamases.[1]

Table 3: Inhibitory Activity (IC50) of ETX1317 Against Various β -Lactamases

Enzyme	Ambler Class	ETX1317 IC50 (μ M)
CTX-M-15	A	0.002
KPC-2	A	0.011
SHV-5	A	0.005
TEM-1	A	0.035
P. aeruginosa AmpC	C	0.005
E. cloacae P99 AmpC	C	0.005
OXA-10	D	0.22
OXA-23	D	0.22
OXA-24/40	D	0.54
OXA-48	D	0.024

Data from a study measuring
IC50 after 60 minutes of
incubation.[1]

Experimental Methodology: β -Lactamase Inhibition Assay

The inhibitory activity of ETX1317 is determined using a continuous absorbance assay with the chromogenic β -lactam substrate nitrocefin.

- Preparation: Purified β -lactamase enzymes are diluted in a suitable buffer (e.g., 0.1 M sodium phosphate, pH 7.0). ETX1317 is prepared in a series of concentrations.
- Incubation: The enzyme and inhibitor (ETX1317) are incubated together for a defined period (e.g., 60 minutes).
- Substrate Addition: Nitrocefin is added to the enzyme-inhibitor mixture.
- Measurement: The rate of nitrocefin hydrolysis is measured by monitoring the change in absorbance at a specific wavelength (typically 486 nm) over time using a spectrophotometer.
- Calculation: The IC₅₀ value, the concentration of inhibitor required to reduce the rate of hydrolysis by 50%, is calculated from the dose-response curve.

This guide is intended to provide a foundation for the safe handling of **ETX1317 sodium**. Always consult with your institution's safety officer for specific guidance and adhere to all established laboratory safety protocols.

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References

- 1. ETX1317 sodium | Benchchem [benchchem.com]
- 2. In Vitro Characterization of ETX1317, a Broad-Spectrum β -Lactamase Inhibitor That Restores and Enhances β -Lactam Activity against Multi-Drug-Resistant Enterobacteriales, Including Carbapenem-Resistant Strains - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. | BioWorld [bioworld.com]
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